5-Hydroxytryptoline CAS number and chemical properties

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Compound of Interest

Compound Name:	*5-Hydroxytryptoline*
CAS No.:	*23778-34-9*
Cat. No.:	*B1216272*

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Technical Monograph: **5-Hydroxytryptoline** (6-Hydroxy-1,2,3,4-tetrahydro-β-carboline)

Part 1: Executive Summary & Nomenclature Resolution

5-Hydroxytryptoline (5-HTL) is a bioactive beta-carboline alkaloid derived endogenously from serotonin (5-hydroxytryptamine).[1] It is a critical subject in neuropharmacology due to its role as a potential neuromodulator, antioxidant, and biomarker for alcohol consumption.

Critical Nomenclature Note: Researchers must navigate a specific nomenclature shift when working with this compound.

- Precursor Numbering: Derived from 5-hydroxytryptamine (Serotonin), where the hydroxyl group is at position 5 of the indole ring.[2]
- Product Numbering: Upon cyclization to the beta-carboline structure, the IUPAC numbering shifts. The hydroxyl group resides at position 6 of the carboline ring.[1]

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- Standard Identity: Therefore, "**5-Hydroxytryptoline**" is the common name for 6-hydroxy-1,2,3,4-tetrahydro-beta-carboline (6-OH-THBC).[1]

This guide utilizes the common name 5-HTL to refer to CAS 23778-34-9.[1]

Part 2: Chemical Identity & Properties

The following data aggregates physicochemical properties essential for formulation and analytical method development.

Table 1: Chemical Identification

Property	Detail
Common Name	5-Hydroxytryptoline (5-HTL)
IUPAC Name	2,3,4,9-tetrahydro-1H-pyrido[3,4-b]indol-6-ol
CAS Number	23778-34-9
PubChem CID	159959
Molecular Formula	$C_{11}H_{12}N_2O$
Molecular Weight	188.23 g/mol
SMILES	C1CNCC2=C1C3=C(N2)C=CC(=C3)O
InChI Key	HASNCBJLQYTILW-UHFFFAOYSA-N

Table 2: Physicochemical Properties

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Property	Value	Context for Application
pKa (Basic)	~9.01 (Predicted)	Nitrogen in the piperidine ring; dictates extraction pH.[1]
pKa (Acidic)	~10.5 (Phenolic OH)	Requires pH < 8.5 for cation exchange retention.[1]
logP	~1.1 - 1.5	Moderately lipophilic; crosses Blood-Brain Barrier (BBB).[1]
Solubility	DMSO, Methanol, dilute acid	Poor solubility in neutral water; dissolve in 0.1 M HCl for stock.[1]
UV Max	270 nm, 290 nm	Characteristic indole absorption; susceptible to oxidation.[1]

Part 3: Biosynthesis & Chemical Synthesis

5-HTL is formed via the Pictet-Spengler condensation, a reaction between an indole amine (serotonin) and an aldehyde (formaldehyde or acetaldehyde). In biological systems, this reaction can occur non-enzymatically or be catalyzed by specific "tryptoline-forming" enzymatic activity.

Mechanism of Action

- Schiff Base Formation: The primary amine of serotonin attacks the carbonyl carbon of the aldehyde (formaldehyde) to form an imine (Schiff base).
- Electrophilic Cyclization: The imine carbon, activated by protonation, undergoes electrophilic attack by the C2 position of the indole ring (C3 in indole numbering, but the closure happens at the 2-position relative to the side chain).
- Rearrangement: Re-aromatization yields the tetrahydro-beta-carboline skeleton.[1]

Visualization: Biosynthetic Pathway

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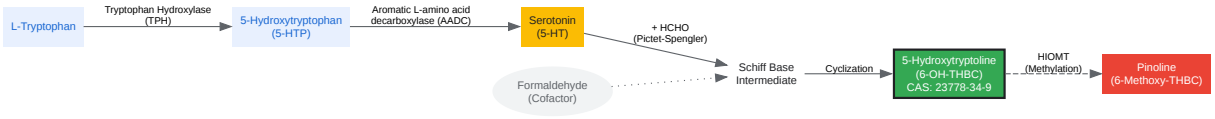

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Figure 1: Biosynthetic pathway of **5-Hydroxytryptoline** from L-Tryptophan via the Pictet-Spengler condensation.[1]

Part 4: Experimental Protocols

Protocol A: Biomimetic Synthesis of 5-HTL

Purpose: To generate analytical standards for 5-HTL using a modified Pictet-Spengler reaction. [1]

Reagents:

- Serotonin hydrochloride (5-HT[1]·HCl)
- Formaldehyde (37% aqueous solution)
- Phosphate buffer (0.1 M, pH 6.0)
- Ascorbic acid (Antioxidant)

Methodology:

- Preparation: Dissolve 100 mg of 5-HT·HCl in 10 mL of 0.1 M phosphate buffer (pH 6.0). Add 10 mM ascorbic acid to prevent indole oxidation.
- Condensation: Add a 1.5 molar excess of formaldehyde solution dropwise under constant stirring.

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- Incubation: Seal the reaction vessel and incubate at 37°C for 24 hours in the dark (indole derivatives are photosensitive).
- Validation: Monitor the disappearance of the serotonin peak (RT ~3.5 min) and appearance of the 5-HTL peak (RT ~5.2 min) using HPLC-UV at 270 nm.
- Purification: Basify solution to pH 9.0 with NH_4OH and extract 3x with ethyl acetate. Evaporate solvent under nitrogen to yield crude 5-HTL.[1]

Protocol B: LC-MS/MS Quantification in Biological Matrices

Purpose: High-sensitivity detection of endogenous 5-HTL levels.[1]

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: 5% B to 40% B over 8 minutes.

Mass Spectrometry (MRM) Parameters:

- Ionization: ESI Positive Mode.
- Precursor Ion:m/z 189.1 $[M+H]^+$
- Quantifier Ion:m/z 160.1 (Loss of CH_2NH fragment).
- Qualifier Ion:m/z 144.1 (Loss of CH_2NH + OH).

Visualization: Analytical Workflow

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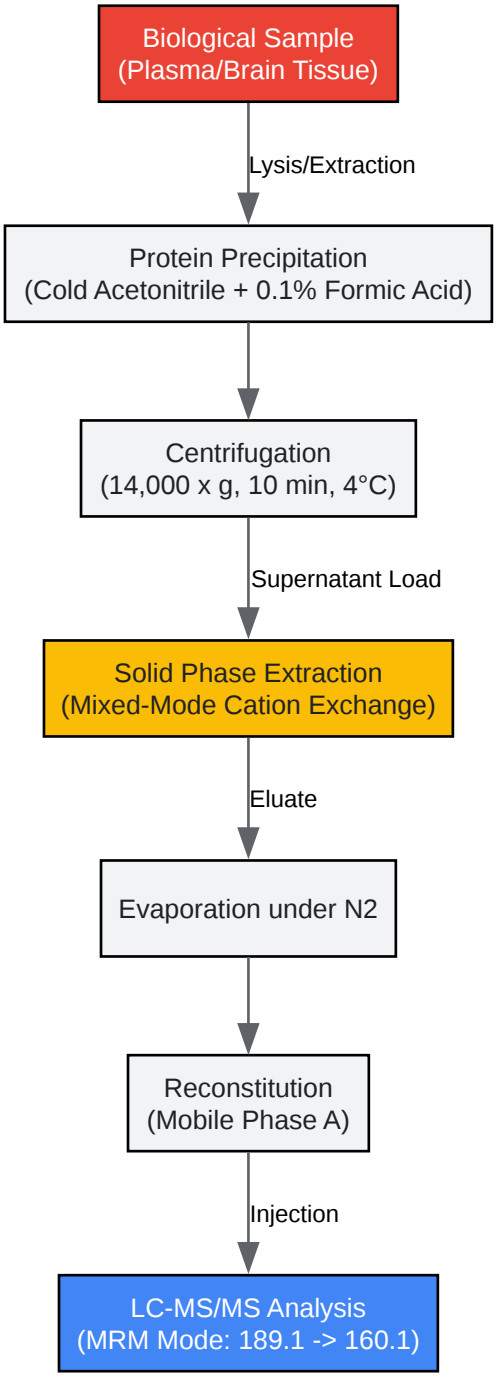

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Figure 2: Optimized workflow for the extraction and quantification of 5-HTL from biological matrices.

Part 5: Biological Significance & Safety

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- Antioxidant Activity: 5-HTL exhibits high radical scavenging activity, potentially protecting neurons from oxidative stress. It is more potent than its precursor, serotonin, in preventing lipid peroxidation.
- Neuropharmacology:
  - Serotonin Reuptake: Acts as a weak inhibitor of the serotonin transporter (SERT).
  - MAO Inhibition: Shows inhibitory activity against Monoamine Oxidase A (MAO-A), potentially increasing synaptic serotonin levels.
- Toxicology: While endogenous, elevated levels of tryptolines are associated with alcohol consumption (acetaldehyde-mediated synthesis). Researchers should handle the pure compound as a potential neuroactive agent.

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